

An In-depth Technical Guide to 1-Phenylpropyl Acetate: Synonyms, Properties, and Applications

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Compound of Interest

Compound Name: *1-Phenylpropyl acetate*

Cat. No.: *B1218413*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Phenylpropyl acetate** (CAS No. 2114-29-6), a significant fragrance and flavoring agent. This document details its chemical and physical properties, summarizes available synonyms and trade names, and outlines general experimental protocols for its synthesis and analysis. The information is presented to support research, development, and quality control activities within the pharmaceutical, cosmetic, and food science industries.

Chemical Identity and Properties

1-Phenylpropyl acetate is a carboxylic ester characterized by a sweet, floral, and fruity aroma. [1] It is a colorless to pale yellow liquid under standard conditions.[2]

Synonyms and Identifiers

A variety of synonyms are used to identify **1-Phenylpropyl acetate** in literature and commerce. While specific trade names are not widely publicized, the compound is available from numerous chemical suppliers.

Table 1: Synonyms and Identifiers for **1-Phenylpropyl Acetate**

Type	Identifier
IUPAC Name	1-phenylpropyl acetate
CAS Number	2114-29-6 [1] [3] [4] [5]
EINECS Number	218-312-2 [3] [4]
Molecular Formula	C ₁₁ H ₁₄ O ₂ [3] [4]
Synonyms	1-Acetoxy-1-phenylpropane [1] [4] , 1-Phenyl-1-propanol acetate [1] [4] , Acetic acid, 1-phenylpropyl ester [1] , α-Ethylbenzyl acetate [4] , Benzenemethanol, α-ethyl-, acetate [2] [3] , (±)-1-Phenyl-1-propyl acetate [4] , 1-Phenylprop-1-yl acetate [4] , Benzyl alcohol, α-ethyl-, acetate [3] , NSC 404610 [3] [4]

Physicochemical Properties

The physical and chemical properties of **1-Phenylpropyl acetate** are crucial for its application in various formulations and for ensuring safe handling and storage.

Table 2: Physicochemical Data of **1-Phenylpropyl Acetate**

Property	Value	Reference
Molecular Weight	178.23 g/mol	[4]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	229.5 °C at 760 mmHg	[3]
Density	1.012 g/cm ³	[3]
Flash Point	91.7 °C	[3] [4]
Vapor Pressure	0.0693 mmHg at 25 °C	[3]
Refractive Index	1.496	[3] [4]
Solubility	Soluble in alcohol	[2]

Applications

1-Phenylpropyl acetate's pleasant aroma leads to its extensive use in several industries.

- Fragrance and Perfumery: It is a common ingredient in perfumes, deodorants, and air fresheners.[\[1\]](#)
- Cosmetics and Personal Care: The compound is incorporated into lotions, creams, and soaps to provide a floral-fruity scent.[\[1\]](#)
- Food and Flavoring Industry: It is used as a flavoring agent in products such as fruit-flavored beverages, confectionery, and baked goods.[\[1\]](#)
- Industrial Applications: Its fragrance is utilized in scented candles, room sprays, and cleaning products.[\[1\]](#)

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **1-Phenylpropyl acetate** are essential for its practical application and quality assessment.

Synthesis of 1-Phenylpropyl Acetate (General Procedure)

A common method for the synthesis of esters like **1-Phenylpropyl acetate** is the esterification of the corresponding alcohol. While a specific protocol for **1-Phenylpropyl acetate** is not readily available, a general procedure based on the synthesis of its isomer, 3-Phenylpropyl acetate, involves the acetylation of the alcohol.[\[6\]](#)

Materials:

- 1-Phenyl-1-propanol
- Acetic anhydride or acetyl chloride
- A suitable base catalyst (e.g., pyridine or a solid acid catalyst)
- Anhydrous solvent (e.g., dichloromethane or toluene)

- Sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware and purification apparatus (e.g., rotary evaporator, chromatography column)

Procedure:

- In a clean, dry round-bottom flask, dissolve 1-Phenyl-1-propanol in the anhydrous solvent.
- Add the base catalyst to the solution.
- Slowly add acetic anhydride or acetyl chloride to the mixture while stirring, typically in an ice bath to control the reaction temperature.
- Allow the reaction to proceed at room temperature or with gentle heating, monitoring the progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding water or a saturated sodium bicarbonate solution.
- Extract the aqueous layer with a suitable organic solvent.
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the solution under reduced pressure using a rotary evaporator.
- Purify the crude product by column chromatography on silica gel to obtain pure **1-Phenylpropyl acetate**.

Analysis of 1-Phenylpropyl Acetate by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard technique for the identification and quantification of volatile compounds like **1-Phenylpropyl acetate** in complex mixtures such as fragrances.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column suitable for fragrance analysis (e.g., HP-5MS or equivalent)
- Helium carrier gas

Sample Preparation:

- Dilute the sample containing **1-Phenylpropyl acetate** in a suitable solvent (e.g., ethanol or dichloromethane) to a concentration within the calibrated range of the instrument.
- If necessary, perform a liquid-liquid extraction to isolate the analyte from a complex matrix.
- Filter the diluted sample through a 0.45 μm syringe filter into a GC vial.

GC-MS Parameters (Typical):

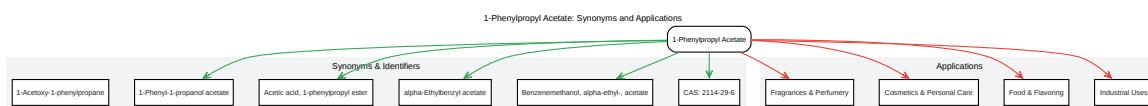
- Injector Temperature: 250 °C
- Oven Program: Start at a suitable initial temperature (e.g., 60 °C), hold for a few minutes, then ramp up to a final temperature (e.g., 280 °C) at a controlled rate.
- Carrier Gas Flow Rate: 1.0 - 1.5 mL/min (constant flow).
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Mass Scan Range: m/z 40-400

Data Analysis:

- Identify **1-Phenylpropyl acetate** by comparing its retention time and mass spectrum with that of a known standard.
- Quantify the analyte using a calibration curve prepared from standards of known concentrations.

Visualization of Relationships

The following diagram illustrates the relationship between **1-Phenylpropyl acetate**, its various identifiers, and its primary applications.



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Caption: Relationship between **1-Phenylpropyl Acetate**, its synonyms, and applications.

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